

# SNAP 94847 Hydrochloride: An In-Depth Technical Guide to In Vivo Efficacy

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## Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B2784360

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo efficacy of **SNAP 94847 hydrochloride**, a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1). The information presented herein is intended to support researchers, scientists, and drug development professionals in their exploration of MCHR1 antagonism as a therapeutic strategy for various central nervous system disorders. This document summarizes key preclinical findings, details experimental methodologies, and visualizes the underlying biological pathways and experimental workflows.

## Core Efficacy Data of SNAP 94847 Hydrochloride

**SNAP 94847 hydrochloride** has demonstrated significant anxiolytic and antidepressant-like effects in a variety of rodent models. The compound exhibits high affinity and selectivity for the MCHR1 receptor and possesses favorable pharmacokinetic properties for in vivo studies.

## Receptor Binding and Pharmacokinetics

Parameter	Value	Species	Citation
Ki	2.2 nM	Human	<a href="#">[1]</a> <a href="#">[2]</a>
Kd	530 pM	Human	<a href="#">[1]</a>
Selectivity	>80-fold over $\alpha$ 1A, >500-fold over D2	Human	<a href="#">[1]</a> <a href="#">[2]</a>
Bioavailability (Oral)	59%	Rat	<a href="#">[1]</a>
Half-life (t <sub>1/2</sub> )	5.2 hours	Rat	<a href="#">[1]</a>
Plasma Clearance	4.2 L/hr/kg	Rat	<a href="#">[1]</a>
Blood Clearance	3.3 L/hr/kg	Rat	<a href="#">[1]</a>

## In Vivo Anxiolytic and Antidepressant-Like Efficacy

The tables below summarize the significant behavioral effects of **SNAP 94847 hydrochloride** observed in preclinical studies.

Table 1: Anxiolytic-Like Effects of **SNAP 94847 Hydrochloride**

Behavioral Test	Species/Strain	Dose and Administration Route	Treatment Duration	Key Findings	Citation
Elevated Plus Maze	Wistar Rats	Not specified (Intranasal)	Acute	Decreased time spent in closed arms.	<a href="#">[3]</a>
Light/Dark Box	BALB/cJ Mice	20 mg/kg p.o.	Acute (1 hour) & Chronic (28 days)	Significantly increased time spent in the light compartment.	<a href="#">[4]</a> <a href="#">[5]</a>
Novelty Suppressed Feeding	129S6/SvEvTac Mice	20 mg/kg/day p.o.	Acute & Chronic (28 days)	Anxiolytic/anti depressant-like effect observed.	<a href="#">[4]</a> <a href="#">[5]</a>

Table 2: Antidepressant-Like Effects of **SNAP 94847 Hydrochloride**

Behavioral Test	Species/Strain	Dose and Administration Route	Treatment Duration	Key Findings	Citation
Porsolt Forced Swim Test	Wistar Rats	Not specified (Intranasal)	Acute	Decreased immobilization time and increased passive swimming time.	<a href="#">[3]</a>
Porsolt Forced Swim Test	BALB/cJ Mice	20 mg/kg p.o.	Acute & Chronic (28 days)	No effect observed.	<a href="#">[5]</a>
Chronic Mild Stress (Sucrose Preference)	Not specified	Not specified	Chronic	Reversed the decrease in sucrose intake.	

Table 3: Effects on Locomotor Activity and Dopamine System Interaction

Experiment	Species/Strain	Dose and Administration Route	Treatment Duration	Key Findings	Citation
Open Field Test	Wistar Rats	Not specified (Intranasal)	Acute	Increased number of sniffs, time of locomotion, and number of squares crossed.	[3]
Locomotor Response to Quinpirole	Sprague-Dawley Rats	20 mg/kg/day p.o.	Chronic (14 days)	Exaggerated locomotor response to the D2/D3 agonist quinpirole.	[1]
Locomotor Response to Quinpirole	BALB/c Mice	20 mg/kg/day p.o.	Chronic (7 and 21 days)	Marked increase in quinpirole-induced locomotor activity.	
Locomotor Response to Quinpirole	CD-1 Mice	20 mg/kg/day p.o.	Chronic (21 days)	No modification of quinpirole responses.	
Food-Reinforced Operant Responding	Rats	3, 10, 15, and 30 mg/kg i.p.	Acute	Decreased the number of pellets earned at the highest dose.	

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the efficacy tables.

## Elevated Plus Maze

- Apparatus: A plus-shaped maze with two open arms and two closed arms, elevated from the floor.
- Animals: Male Wistar rats.
- Procedure:
  - Administer **SNAP 94847 hydrochloride** or vehicle intranasally.
  - After a specified pre-treatment time, place the rat in the center of the maze, facing an open arm.
  - Allow the rat to explore the maze for a 5-minute period.
  - Record the time spent in and the number of entries into the open and closed arms using an automated tracking system.
- Data Analysis: Anxiolytic-like effects are inferred from a significant increase in the time spent in and/or entries into the open arms.

## Light/Dark Box Test

- Apparatus: A box divided into a small, dark compartment and a large, illuminated compartment, with an opening connecting the two.
- Animals: Male BALB/cJ mice.
- Procedure:
  - Administer **SNAP 94847 hydrochloride** (20 mg/kg p.o.) or vehicle.
  - For acute studies, test the animals 1 hour after administration. For chronic studies, administer the compound daily for 28 days.

- Place the mouse in the dark compartment and allow it to explore the apparatus for 5 minutes.
- Record the time spent in each compartment and the number of transitions between compartments.
- Data Analysis: Anxiolytic-like activity is indicated by a significant increase in the time spent in the light compartment.

## Porsolt Forced Swim Test

- Apparatus: A transparent cylinder filled with water, from which the animal cannot escape.
- Animals: Male Wistar rats or BALB/cJ mice.
- Procedure:
  - Administer **SNAP 94847 hydrochloride** or vehicle.
  - Place the animal in the water-filled cylinder for a 6-minute session.
  - Record the duration of immobility during the last 4 minutes of the session.
- Data Analysis: A significant reduction in immobility time is indicative of an antidepressant-like effect.

## Locomotor Response to Quinpirole

- Apparatus: An open field arena equipped with automated activity monitors.
- Animals: Male Sprague-Dawley rats or BALB/c mice.
- Procedure:
  - Administer **SNAP 94847 hydrochloride** (20 mg/kg/day p.o.) or vehicle daily for the specified duration (e.g., 14 or 21 days).
  - On the test day, habituate the animals to the open field arena.

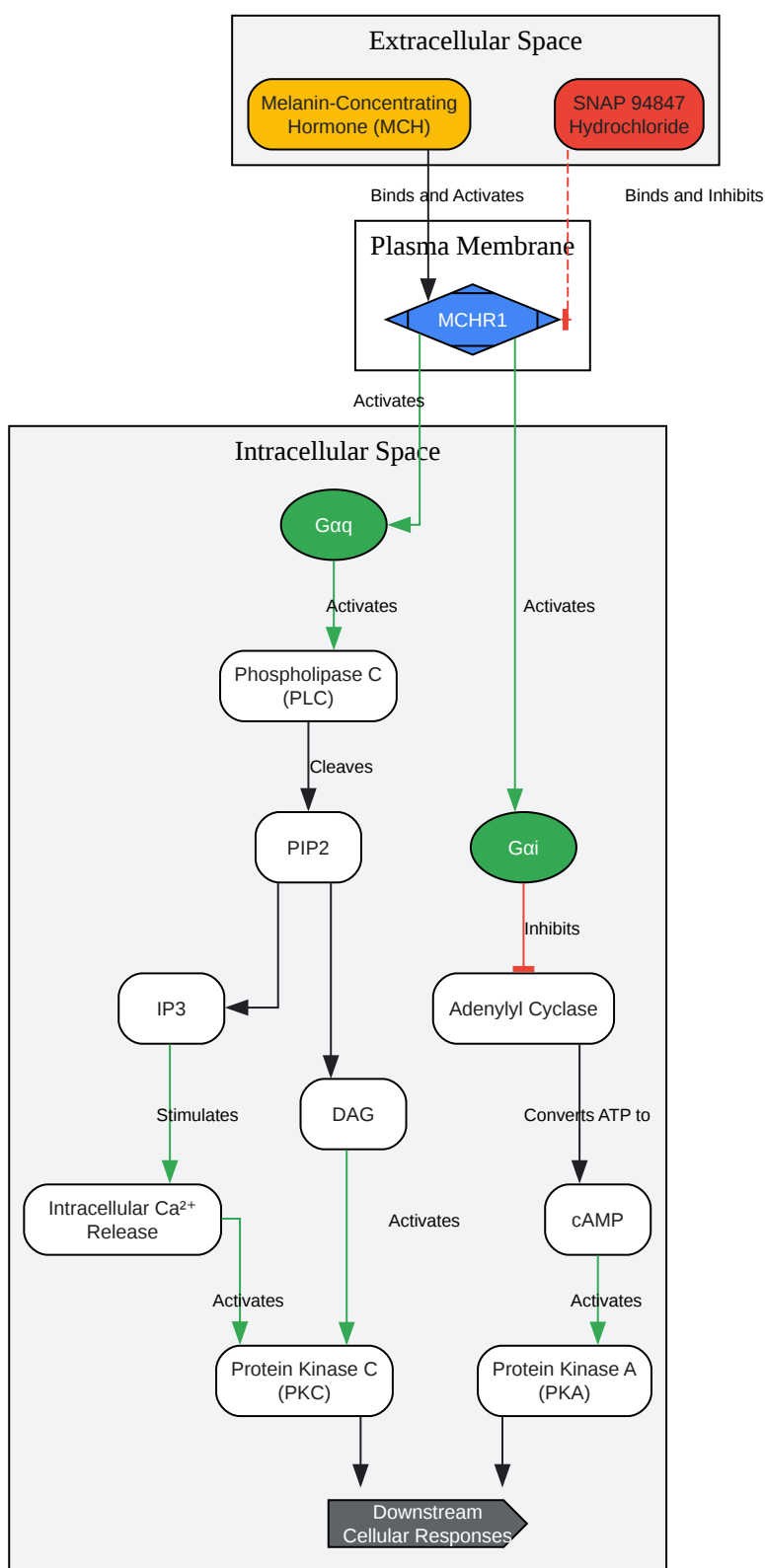
- Administer the dopamine D2/D3 receptor agonist quinpirole.
- Measure locomotor activity for a defined period (e.g., 180 minutes).
- Data Analysis: A significant potentiation of quinpirole-induced hyperlocomotion in the SNAP 94847-treated group compared to the vehicle group suggests an interaction with the dopamine system, a feature common to some antidepressants.

## Visualizations: Signaling Pathways and Experimental Workflows

### MCHR1 Signaling Pathway and Antagonism by SNAP 94847

The following diagram illustrates the downstream signaling cascades initiated by the activation of the MCHR1 receptor and the inhibitory action of SNAP 94847. MCHR1 is a G-protein coupled receptor (GPCR) that couples to both Gi and Gq proteins.



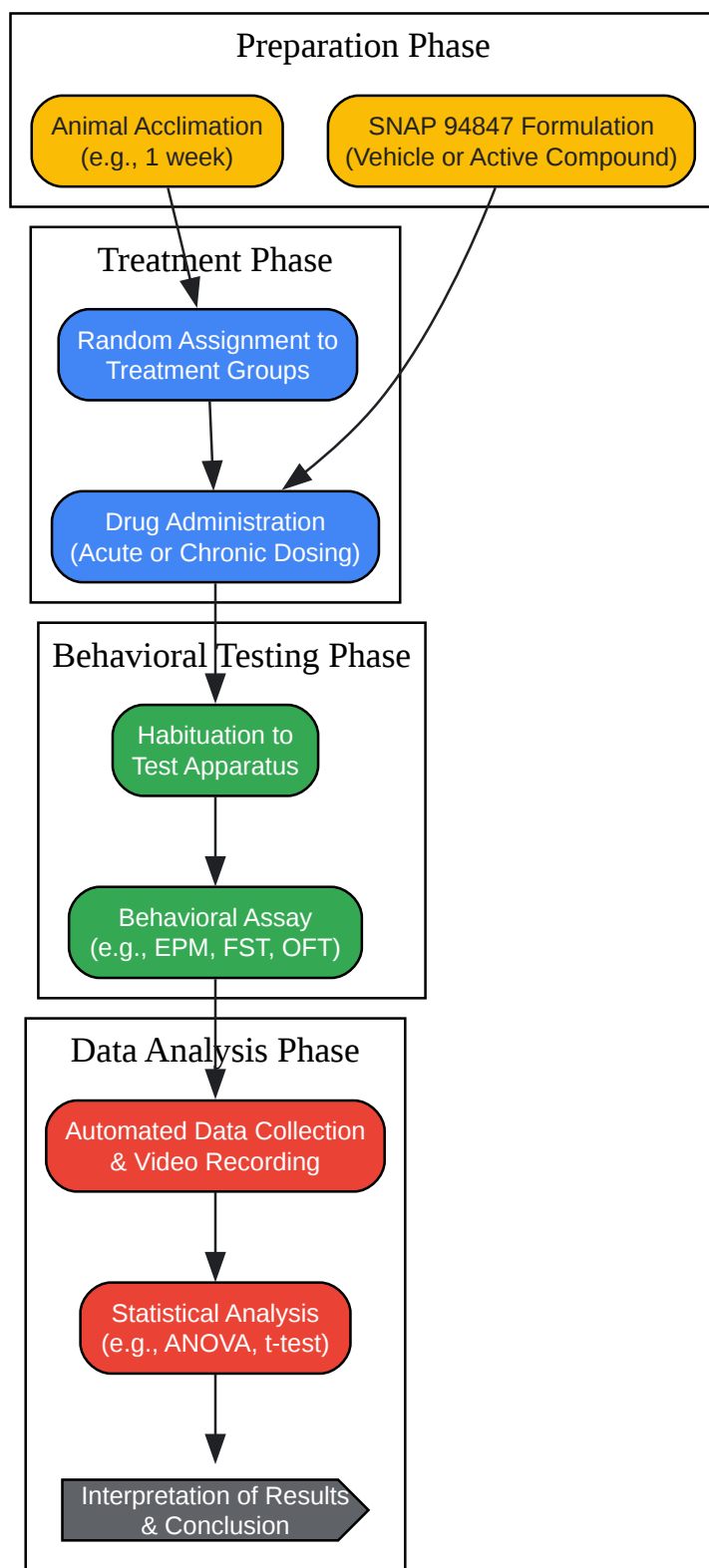


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Caption: MCHR1 signaling and its antagonism by SNAP 94847.

## General Experimental Workflow for In Vivo Behavioral Studies

The following diagram outlines a typical workflow for conducting in vivo efficacy studies of **SNAP 94847 hydrochloride**.

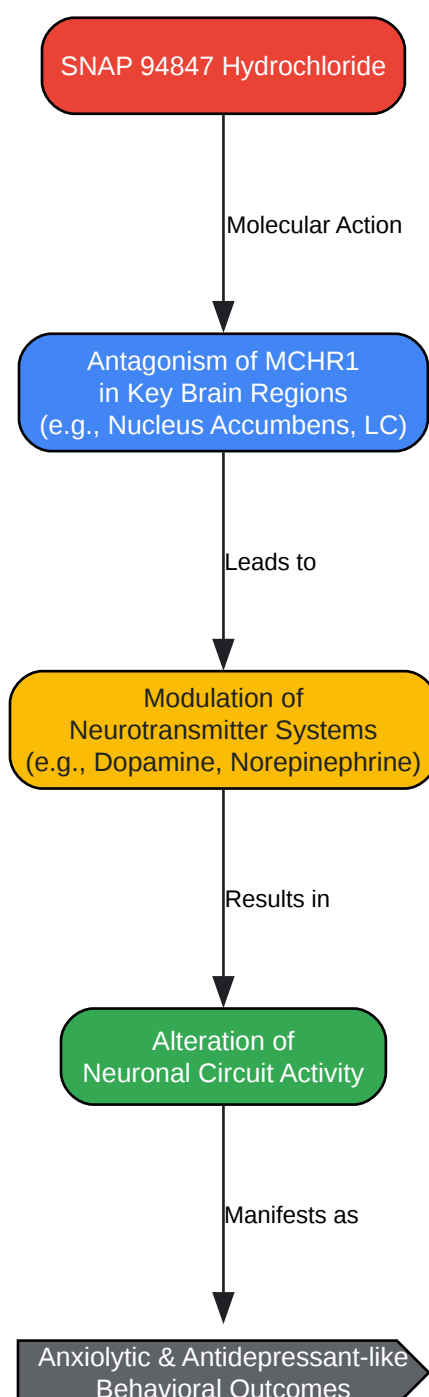


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Caption: Workflow for in vivo behavioral assessment of SNAP 94847.

## Logical Relationship: MCHR1 Antagonism to Behavioral Outcomes

This diagram illustrates the proposed mechanism linking the molecular action of SNAP 94847 to its observed behavioral effects.



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Caption: From molecular target to behavioral effects of SNAP 94847.

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